

Application Note & Protocol: Quantitative Analysis of PET Microplastics in Soil

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethylene terephthalate

Cat. No.: B3049843

[Get Quote](#)

Abstract The ubiquity of microplastic contamination in terrestrial ecosystems is a growing environmental concern.[1][2] **Polyethylene terephthalate (PET)**, a common polymer used in packaging and textiles, is frequently detected in soil environments. Accurate quantification of PET microplastics is crucial for assessing ecological risk and understanding their fate and transport. However, the complexity of the soil matrix, with its vast diversity of organic and inorganic components, presents significant analytical challenges.[2][3][4][5] This guide provides a detailed, scientifically grounded framework for the quantitative analysis of PET microplastics in soil. It outlines a comprehensive workflow, from sampling and sample preparation to instrumental analysis using Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS). The protocols herein are designed with robust quality assurance and quality control (QA/QC) measures to ensure data integrity and comparability across studies, a critical need in the evolving field of microplastic research.[1][6][7][8]

Principle and Scope

The accurate quantification of PET microplastics from a complex soil matrix requires a multi-step approach. The core principle of this protocol is to first isolate the plastic particles from the bulk soil and then to identify and quantify the specific polymer type.

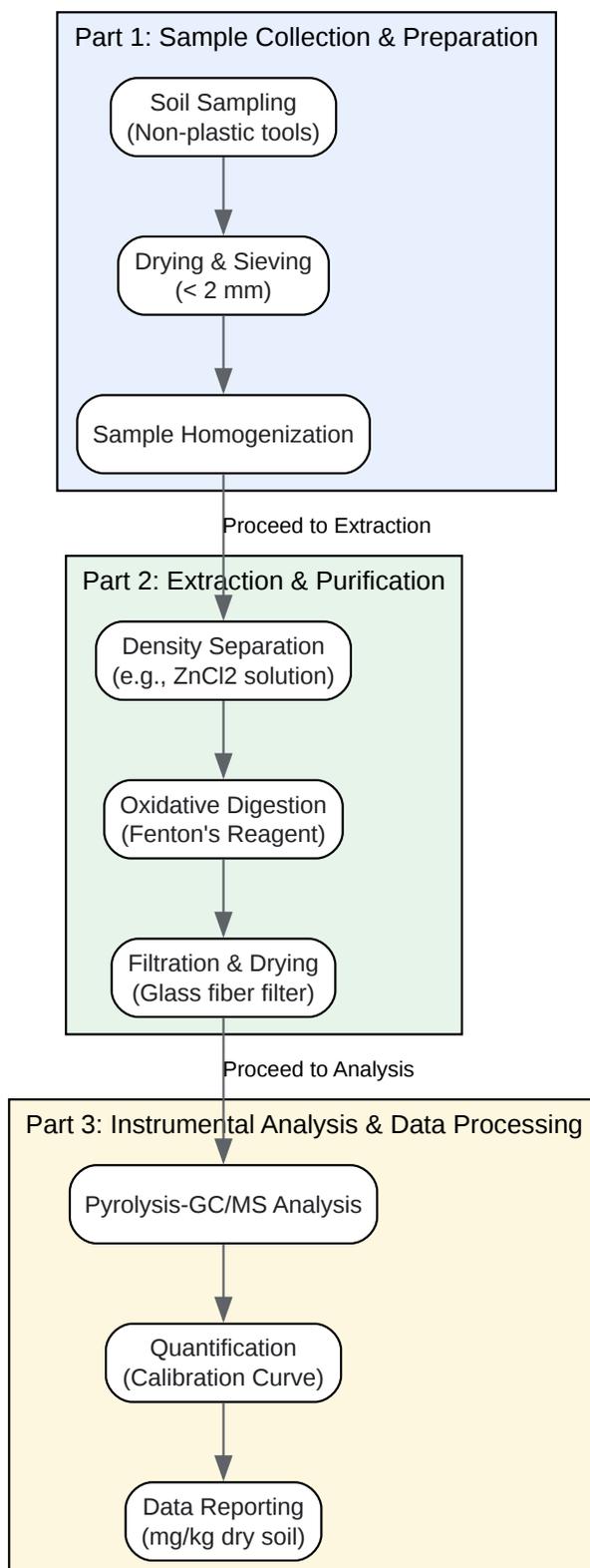
- **Step 1: Isolation.** This is achieved through density separation. A high-density salt solution (e.g., Zinc Chloride - ZnCl₂) is used to float the lower-density microplastics while the denser mineral soil particles sediment.[9][10]

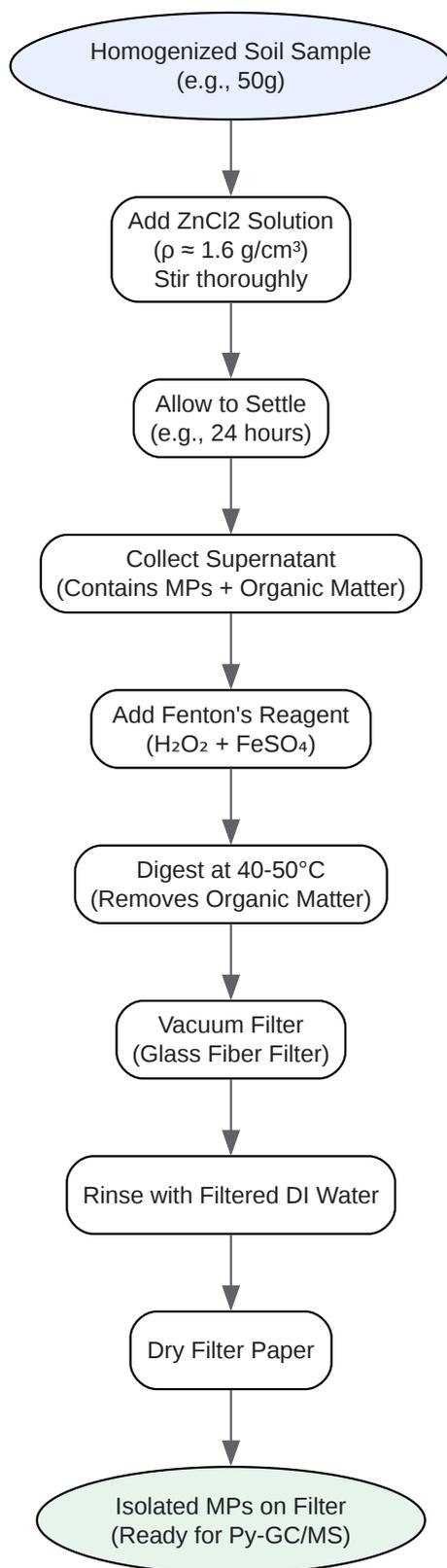
- Step 2: Purification. The isolated fraction often contains residual natural organic matter (e.g., plant debris, humic substances) which can interfere with subsequent analysis.[\[9\]](#)[\[11\]](#) An oxidative digestion step, using Fenton's reagent, is employed to remove this organic matter without significantly degrading the target PET polymers.[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Step 3: Quantification. While spectroscopic methods like FTIR and Raman are excellent for identifying polymer types, mass-based quantification in complex mixtures can be challenging.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) Therefore, this protocol utilizes Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS). This thermal decomposition technique breaks down the PET polymer into characteristic chemical markers that can be separated and detected with high sensitivity and specificity, allowing for robust mass-based quantification.[\[16\]](#)[\[17\]](#)[\[18\]](#)

This application note is intended for environmental scientists, analytical chemists, and researchers investigating plastic pollution in terrestrial systems.

General Workflow Overview

The entire process, from field to final data, is a sequential workflow designed to minimize contamination and maximize recovery. Each stage has critical quality control checks.





[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for extraction and purification.

Materials:

- Dried, sieved soil sample
- Zinc Chloride (ZnCl₂) solution (density adjusted to ~1.6 g/cm³)
- Glass beakers or separatory funnels
- Hydrogen peroxide (30% H₂O₂)
- Iron(II) sulfate heptahydrate (FeSO₄·7H₂O)
- Vacuum filtration apparatus
- Glass fiber filters (e.g., GF/F, 0.7 μm nominal pore size)

Procedure:

- **Density Separation:** a. Place 50 g of dried soil into a 1 L glass beaker. b. Add ~500 mL of the ZnCl₂ solution. c. Stir vigorously with a glass rod for 5 minutes to break up aggregates and release trapped particles. d. Cover the beaker with aluminum foil and let it stand for 24 hours to allow dense particles to settle. e. Carefully decant or siphon the supernatant into a separate clean beaker. This fraction contains the microplastics. [19]
- **Oxidative Digestion:** a. To the collected supernatant, add 20 mL of 30% H₂O₂ and a small amount of FeSO₄ catalyst (e.g., ~20 mg). b. Place the beaker on a hot plate in a fume hood and gently heat to 40-50°C. The reaction will start to foam as organic matter is oxidized. [20] Caution: The reaction can be vigorous. Do not overheat. c. Continue heating until the foaming subsides, indicating the reaction is complete. This may take several hours.
- **Filtration and Collection:** a. Set up the vacuum filtration apparatus with a pre-weighed glass fiber filter. b. Pour the digested sample through the filter. c. Rinse the beaker several times with filtered distilled water and pour the rinsate through the filter to ensure all particles are collected. d. Dry the filter paper in a covered petri dish at 60°C. e. Once dry, the filter containing the isolated PET microplastics is ready for instrumental analysis.

Protocol 3: Quantitative Analysis by Py-GC/MS

Rationale: Py-GC/MS is a mass-based technique that provides quantitative data by thermally decomposing the polymer into specific, reproducible fragments (pyrolysates). For PET, characteristic pyrolysates include benzoic acid and 4-vinylbenzoic acid. [21][22] By creating a calibration curve from known masses of PET standards, the mass of PET in the environmental sample can be determined from the abundance of these marker compounds. [16][17] Materials:

- Pyrolysis unit coupled to a Gas Chromatograph-Mass Spectrometer (Py-GC/MS)
- Dried filter paper containing the extracted sample
- PET microplastic standards (for calibration)
- Microbalance

Procedure:

- Calibration: a. Prepare a series of calibration standards by weighing precise amounts of PET standard material (e.g., 50 µg, 100 µg, 250 µg, 500 µg, 1000 µg) into pyrolysis sample cups. b. Analyze each standard by Py-GC/MS using the optimized parameters below. c. Identify the characteristic PET pyrolysate peaks in the chromatogram. d. Create a calibration curve by plotting the peak area of a specific marker compound (e.g., benzoic acid) against the known mass of the PET standard.
- Sample Analysis: a. Cut a portion of the dried filter paper containing the sample and place it into a pyrolysis sample cup. b. Analyze the sample using the same Py-GC/MS method as the standards.
- Quantification: a. Integrate the peak area of the chosen PET marker compound in the sample chromatogram. b. Use the calibration curve equation to calculate the mass of PET in the analyzed portion of the filter. c. Extrapolate this mass to the entire filter and then back-calculate the concentration of PET in the original soil sample, expressing the final result in mg of PET per kg of dry soil (mg/kg).

Example Py-GC/MS Parameters: (Note: Parameters must be optimized for the specific instrument used.)

- Pyrolyzer Temperature: 600°C

- GC Inlet Temperature: 300°C
- Carrier Gas: Helium
- Oven Program: Start at 50°C, hold for 2 min, ramp to 320°C at 10°C/min, hold for 10 min.
- MS Ion Source: 230°C
- MS Mode: Scan mode (e.g., m/z 40-500) or Selected Ion Monitoring (SIM) for higher sensitivity.

Data Summary and Comparison

The choice of analytical technique is a critical decision. While this guide focuses on Py-GC/MS for its quantitative power, spectroscopic methods are vital for particle counting and morphological analysis.

Technique	Principle	Primary Output	Advantages	Limitations
Py-GC/MS	Thermal decomposition into characteristic fragments. [16]	Mass concentration (e.g., mg/kg). [18]	Highly specific, sensitive, excellent for quantification, not limited by particle size/color.	Destructive, provides no information on particle size, shape, or number.
FTIR Spectroscopy	Infrared light absorption by molecular bonds. [14]	Polymer identification, particle count, size/shape analysis.	Non-destructive, provides morphological data, well-established libraries. [13][15]	Lower spatial resolution (~10-20 μm), can be time-consuming for large samples, quantification is indirect. [23]
Raman Spectroscopy	Inelastic scattering of monochromatic light. [14]	Polymer identification, particle count, size/shape analysis.	Higher spatial resolution (<1 μm), good for small particles, less water interference. [15]	Potential for sample fluorescence, weaker signal than FTIR, can be slower.

Conclusion and Outlook

This application note provides a robust and validated protocol for the quantitative analysis of PET microplastics in soil. By combining an optimized extraction and purification workflow with the quantitative power of Py-GC/MS, researchers can generate accurate and

reproducible data. The emphasis on stringent QA/QC measures is essential for ensuring the integrity of results in a field where method standardization is still developing. [2][3][5]Future research should focus on inter-laboratory comparisons and the development of certified reference materials to further improve data comparability and reliability on a global scale. [6][7]

References

- Hermsen, E., et al. (2018). Quality Criteria for the Analysis of Microplastic in Biota Samples: A Critical Review. *Environmental Science & Technology*, 52(18), 10230-10240. [\[Link\]](#)
- Bläsing, M., & Amelung, W. (2018). Finding Microplastics in Soils: A Review of Analytical Methods. *Environmental Science & Technology*, 52(15), 8247-8257. [\[Link\]](#)
- ITRC. (2024). Microplastics Sampling and Analysis. Interstate Technology and Regulatory Council. [\[Link\]](#)
- Peez, N., et al. (2024). Plastic Quantification and Polyethylene Overestimation in Agricultural Soil Using Large-Volume Pyrolysis and TD-GC-MS/MS. *Environmental Science & Technology*, 58(29), 13139-13148. [\[Link\]](#)
- Wang, Y., et al. (2023). Assessment of quality control measures in the monitoring of microplastic: a critical review. *Environmental Technology & Innovation*, 31, 103234. [\[Link\]](#)
- Djordjevic, D., et al. (2022). Upgraded Protocol for Microplastics' Extraction from the Soil Matrix by Sucrose Density Gradient Centrifugation. *Polymers*, 14(12), 2486. [\[Link\]](#)

- Thomas, D., et al. (2020). Sample Preparation Techniques for the Analysis of Microplastics in Soil—A Review. *Sustainability*, 12(21), 9074. [\[Link\]](#)
- Wang, Y., et al. (2023). Assessment of quality control measures in the monitoring of microplastic: a critical review. *International Journal of Environmental Analytical Chemistry*, 1-13. [\[Link\]](#)
- da Silva, A. M. C., et al. (2023). A Method for the Extraction and Analysis of Microplastics from Tropical Agricultural Soils in Southeastern Brazil. *Polymers*, 15(15), 3298. [\[Link\]](#)
- LabRulez GCMS. (n.d.). FT-IR AND RAMAN-MICROSCOPY - Microplastic Analysis. LabRulez GCMS. [\[Link\]](#)
- JoVE. (2022). Separation and Identification of Conventional Microplastics from Farmland Soils. *Journal of Visualized Experiments*. [\[Link\]](#)
- Gündoğdu, S., et al. (2024). Microplastics in soil: a comprehensive review of analytical techniques. *Frontiers in Environmental Science*, 12. [\[Link\]](#)
- Spectroscopy Online. (2024). Identifying Microplastics Using ATR-FT-IR Spectroscopy and Raman Spectroscopy. Spectroscopy Online. [\[Link\]](#)
- Al-Azzawi, M. S. M., et al. (2020). Enzymatic purification of microplastics in soil. *MethodsX*, 7, 101001. [\[Link\]](#)
- Wohlleben, W., et al. (2023). The power of centrifugation: How to extract microplastics from soil with high recovery and matrix removal efficiency. *MethodsX*, 10, 102008. [\[Link\]](#)
- Yu, L., et al. (2024). Microplastic extraction from water, sediment, soil, and atmospheric deposition samples: Standard Operating Procedure. Zenodo. [\[Link\]](#)
- Peez, N., et al. (2019). Quantitative analysis of PET microplastics in environmental model samples using quantitative ¹H-NMR spectroscopy: validation of an optimized and consistent sample clean-up method. *Analytical and Bioanalytical Chemistry*, 411(28), 7409-7418. [\[Link\]](#)
- Nexus Analytics. (n.d.). MICROPLASTICS ANALYSIS WITH FTIR & RAMAN SPECTROSCOPY. Nexus Analytics. [\[Link\]](#)

- Stanton, T., et al. (2020). Quantification of microplastic targets in environmental matrices using pyrolysis-gas chromatography-mass spectrometry. *Analytical Methods*, 12(35), 4341-4351. [[Link](#)]
- Steinmetz, Z., et al. (2018). Quantitative Analysis of Poly(**ethylene terephthalate**) Microplastics in Soil via Thermogravimetry-Mass Spectrometry. *Analytical Chemistry*, 90(15), 8793-8799. [[Link](#)]
- Avio, C. G., et al. (2020). Effects and Impacts of Different Oxidative Digestion Treatments on Virgin and Aged Microplastic Particles. *Journal of Marine Science and Engineering*, 8(8), 559. [[Link](#)]
- Bruker. (n.d.). Analysis of Microplastics using FTIR and Raman-Microscopy. *Optik Instruments*. [[Link](#)]
- Agilent Technologies. (n.d.). Microplastics Analysis in Soil. Agilent. [[Link](#)]
- Kim, J. H., et al. (2020). Analysis of Microplastics in Soil Using Pyr-GC/MS and Their Transport by Rainfall. *Goldschmidt Abstracts*. [[Link](#)]
- Stanton, T. (2020). Development and application of a Py-GC/MS method for the quantification of microplastic contamination in terrestrial environments. University of Bristol Research Portal. [[Link](#)]
- Agilent Technologies. (2020). Quantification of Microplastics in Environmental Samples Using Pyrolysis and GC/MSD. Agilent Application Note. [[Link](#)]
- Möller, J. N., et al. (2020). Finding microplastics in soils: A review of analytical methods. *Environmental Science & Technology*, 52(15), 8247-8257. [[Link](#)]
- Möller, J. N., et al. (2022). Tackling the Challenge of Extracting Microplastics from Soils: A Protocol to Purify Soil Samples for Spectroscopic Analysis. *Methods and Protocols*, 5(2), 22. [[Link](#)]
- Prata, J. C., et al. (2021). Methods of soil sampling for microplastic analysis: a review. *Environmental Chemistry Letters*, 19(4), 3059-3074. [[Link](#)]

- Thomas, D., et al. (2020). Sample Preparation Techniques for the Analysis of Microplastics in Soil—A Review. *Sustainability*, 12(21), 9074. [[Link](#)]
- Gündoğdu, S., et al. (2024). Microplastics in soil: a comprehensive review of analytical techniques. *Frontiers in Environmental Science*, 12. [[Link](#)]
- Enders, K., et al. (2020). Various Digestion Protocols Within Microplastic Sample Processing—Evaluating the Resistance of Different Synthetic Polymers and the Efficiency of Biogenic Organic Matter Destruction. *Frontiers in Environmental Science*, 8. [[Link](#)]
- Peez, N., et al. (2019). Quantitative analysis of PET microplastics in environmental model samples using quantitative ¹H-NMR spectroscopy: validation of an optimized and consistent sample clean-up method. *Analytical and Bioanalytical Chemistry*, 411(28), 7409-7418. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Quality Criteria for the Analysis of Microplastic in Biota Samples: A Critical Review - PMC [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Microplastics in soil: a comprehensive review of analytical techniques [frontiersin.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Sample Preparation Techniques for the Analysis of Microplastics in Soil-A Review | SLU publication database (SLUpub) [publications.slu.se]
- 5. researchgate.net [researchgate.net]
- 6. Quality Control Standards for Microplastic Analysis | PerkinElmer [perkinelmer.com]
- 7. researchgate.net [researchgate.net]
- 8. tandfonline.com [tandfonline.com]
- 9. mdpi.com [mdpi.com]
- 10. zenodo.org [zenodo.org]

- 11. Effects and Impacts of Different Oxidative Digestion Treatments on Virgin and Aged Microplastic Particles [mdpi.com]
- 12. gcms.labrulez.com [gcms.labrulez.com]
- 13. documents.thermofisher.com [documents.thermofisher.com]
- 14. MICROPLASTICS ANALYSIS WITH FTIR & RAMAN SPECTROSCOPY | Nexus Analytics [nexus-analytics.com.my]
- 15. optikinstrument.hr [optikinstrument.hr]
- 16. Quantification of microplastic targets in environmental matrices using pyrolysis-gas chromatography-mass spectrometry - Environmental Science: Advances (RSC Publishing) [pubs.rsc.org]
- 17. research-information.bris.ac.uk [research-information.bris.ac.uk]
- 18. agilent.com [agilent.com]
- 19. Video: Separation and Identification of Conventional Microplastics from Farmland Soils [jove.com]
- 20. Frontiers | Various Digestion Protocols Within Microplastic Sample Processing—Evaluating the Resistance of Different Synthetic Polymers and the Efficiency of Biogenic Organic Matter Destruction [frontiersin.org]
- 21. Plastic Quantification and Polyethylene Overestimation in Agricultural Soil Using Large-Volume Pyrolysis and TD-GC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Quantitative Analysis of Poly(ethylene terephthalate) Microplastics in Soil via Thermogravimetry-Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. agilent.com [agilent.com]
- To cite this document: BenchChem. [Application Note & Protocol: Quantitative Analysis of PET Microplastics in Soil]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049843#quantitative-analysis-of-pet-microplastics-in-soil-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com